

A Technical Guide to the Physical Properties of Phenol-d6

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Compound of Interest

Compound Name: Phenol-d6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **Phenol-d6** (C_6D_6O), a deuterated analogue of phenol. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize **Phenol-d6** in their work, such as in nuclear magnetic resonance (NMR) spectroscopy, as an internal standard, or in studies of drug metabolism.

Core Physical Properties of Phenol-d6

The following table summarizes the key physical and chemical properties of **Phenol-d6**, providing a quick reference for laboratory use.

Property	Value	Units
Molecular Formula	C ₆ D ₆ O	
Molecular Weight	100.15	g/mol
CAS Number	13127-88-3	
Appearance	White crystalline solid	
Melting Point	40-42	°C
Boiling Point	182	°C
Density	1.140	g/mL at 25 °C
Solubility in Water	84	g/L
Vapor Pressure	0.36	mmHg at 20 °C
Isotopic Purity	≥98	atom % D

Experimental Protocols

Detailed methodologies for the determination of key physical properties are outlined below. These protocols are based on established analytical techniques for phenols and can be adapted for **Phenol-d6**.

Determination of Melting Point

The melting point of **Phenol-d6** can be determined using the capillary tube method.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small amount of solid **Phenol-d6** is finely ground using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate, and the temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded. This range represents the melting point.

Determination of Boiling Point

The boiling point of **Phenol-d6** can be determined using a distillation apparatus or a Thiele tube.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure (Distillation Method):

- A sample of **Phenol-d6** is placed in the distillation flask along with a few boiling chips.
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask.
- The flask is heated gently.

- The temperature at which a steady stream of distillate is collected in the receiving flask is recorded as the boiling point.

Determination of Density

The density of **Phenol-d6** can be determined using a pycnometer.

Apparatus:

- Pycnometer (a specific volume flask)
- Analytical balance
- Water bath

Procedure:

- The empty pycnometer is weighed.
- The pycnometer is filled with **Phenol-d6** and weighed again.
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., water) and weighed.
- The density of **Phenol-d6** is calculated using the weights and the known density of the reference liquid.

Determination of Solubility

The solubility of **Phenol-d6** in a given solvent (e.g., water) can be determined by creating a saturated solution.

Apparatus:

- Beaker or flask
- Magnetic stirrer and stir bar
- Analytical balance

- Filtration apparatus

Procedure:

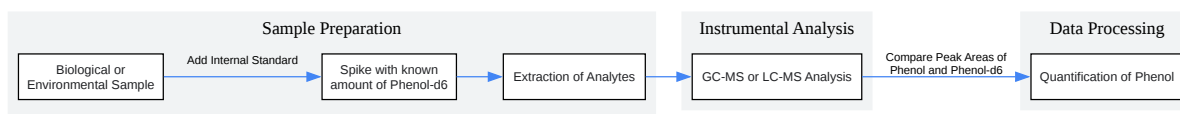
- An excess amount of **Phenol-d6** is added to a known volume of the solvent at a specific temperature.
- The mixture is stirred until equilibrium is reached (i.e., no more solid dissolves).
- The saturated solution is filtered to remove any undissolved solid.
- A known volume of the filtrate is carefully evaporated to dryness, and the mass of the dissolved **Phenol-d6** is measured.
- The solubility is then calculated as the mass of solute per volume of solvent.

Applications in Research and Drug Development

Phenol-d6 is a crucial tool in various scientific applications, primarily due to the unique properties of its deuterium atoms.

Use as an Internal Standard in Mass Spectrometry

One of the primary applications of **Phenol-d6** is as an internal standard for the quantification of phenol in biological and environmental samples using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] The workflow for this application can be visualized as follows:



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Caption: Workflow for the use of **Phenol-d6** as an internal standard.

Role in NMR Spectroscopy

Phenol-d6 is also utilized as a solvent in Nuclear Magnetic Resonance (NMR) spectroscopy.[2] Its deuterated nature means it does not produce a significant signal in ^1H NMR spectra, thus preventing interference with the signals from the analyte of interest.

Spectroscopic Data

The identity and purity of **Phenol-d6** are confirmed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR is used to confirm the absence of protons, indicating high isotopic purity. ^{13}C NMR provides information about the carbon skeleton.
- Infrared (IR) Spectroscopy: The IR spectrum of **Phenol-d6** shows characteristic absorptions for the C-D bonds and the aromatic ring, which differ from those of non-deuterated phenol.[3][4]
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of **Phenol-d6**, which is higher than that of phenol due to the presence of deuterium atoms.[5]

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